Technical Guide: Bromo-PEG3-Phosphonic Acid in Bioconjugation and Surface Engineering

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Compound of Interest

Compound Name:	*Bromo-PEG3-phosphonic acid*
Cat. No.:	*B606394*

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Executive Summary

Bromo-PEG3-phosphonic acid (CAS: 1148026-99-6) is a heterobifunctional linker characterized by a high-affinity phosphonic acid headgroup and a reactive alkyl bromide tail, separated by a hydrophilic polyethylene glycol (PEG) spacer.[1][2]

This molecule serves as a critical tool in two primary domains:

- Surface Engineering: It forms self-assembled monolayers (SAMs) on metal oxides (TiO_2, Al_2O_3, ZrO_2) and hydroxyapatite, providing a "reactive handle" (the bromide) for further functionalization.
- Medicinal Chemistry (PROTACs/ADCs): It acts as a hydrophilic linker, improving the solubility and pharmacokinetic profile of conjugated drugs while providing a stable C-P bond that resists enzymatic hydrolysis, unlike phosphate esters.

Chemical Identity & Properties

The precise chemical identification is critical for regulatory compliance and experimental reproducibility.

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Table 1: Physicochemical Specifications

Property	Specification
Product Name	Bromo-PEG3-phosphonic acid
IUPAC Name	11-bromo-3,6,9-trioxaundecylphosphonic acid
CAS Number	1148026-99-6
Molecular Weight	321.10 g/mol
Molecular Formula	$C_8H_{18}BrO_6P$
Appearance	Viscous liquid or low-melting solid (hygroscopic)
Solubility	Soluble in water, MeOH, DMSO, DMF
pKa (Phosphonate)	~2.0 (pK_1) and ~7.0 (pK_2)
Precursor CAS	1148026-98-5 (Diethyl ester form)

Structural Analysis

The molecule consists of three distinct functional zones:

- Phosphonic Acid Headgroup (-$PO(OH)_2$): Provides bidentate or tridentate coordination to metal oxide surfaces. The C-P bond is chemically and enzymatically stable, preventing premature cleavage in biological systems.
- PEG3 Spacer (-CH_2CH_2O-)$_3$: A 3-unit ethylene glycol chain that imparts water solubility, reduces immunogenicity, and suppresses non-specific protein adsorption (fouling) on modified surfaces.
- Terminal Bromide (-Br): A primary alkyl halide susceptible to nucleophilic substitution (S_n2), allowing for the "click" attachment of azides, thiols, or amines.

Applications & Mechanisms

Surface Modification (SAM Formation)

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Phosphonic acids are superior to carboxylic acids and silanes for modifying metal oxides due to their hydrolytic stability. **Bromo-PEG3-phosphonic acid** binds to surfaces like Titanium Dioxide (TiO_2) or Magnetite (Fe_3O_4), creating a "brush" layer.

- Mechanism: The phosphonate group undergoes condensation with surface hydroxyls (M-OH), releasing water and forming stable M-O-P bonds.
- Utility: The exposed bromide tail allows the surface to be post-functionalized with biomolecules (e.g., antibodies, peptides) via nucleophilic substitution.

PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), the linker length and composition determine the degradation efficiency.

- Role: The PEG3 chain provides the necessary flexibility and length (~12-15 Å) to bridge the E3 ligase ligand and the Target Protein ligand.
- Advantage: The phosphonic acid moiety can mimic phosphate groups in nucleotide-based drugs or serve as a "bone-targeting" vector (binding to bone mineral hydroxyapatite).

Experimental Protocols

Protocol A: Surface Passivation & Functionalization of TiO_2 Nanoparticles

Objective: To coat TiO_2 nanoparticles with **Bromo-PEG3-phosphonic acid** and subsequently attach an azide-labeled dye.

Materials:

- TiO_2 Nanoparticles (P25 or similar)
- **Bromo-PEG3-phosphonic acid** (CAS 1148026-99-6)[1][2][3][4]
- Solvent: Ethanol/Water (95:5 v/v)
- Sodium Azide (NaN_3)

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Step-by-Step Methodology:

- Dispersion: Suspend 100 mg of TiO_2 nanoparticles in 20 mL of Ethanol/Water mixture. Sonicate for 15 minutes to ensure monodispersity.
- Ligand Exchange: Add **Bromo-PEG3-phosphonic acid** (10 mM final concentration). Adjust pH to ~4.0 using dilute HCl to catalyze the condensation.
- Incubation: Stir the suspension at 40°C for 12 hours. The phosphonate headgroups will displace surface hydroxyls.
- Washing: Centrifuge (10,000 rpm, 10 min) and wash the pellet 3x with ethanol to remove unbound linker.
- Validation: Analyze by FTIR. Look for P=O stretch (~1200 cm^{-1}) and disappearance of broad -OH stretch.
- Azide Substitution (Optional): Resuspend the Br-functionalized particles in DMF containing NaN_3 (5 equivalents). Heat to 60°C for 4 hours to convert the terminal -Br to $-N_3$ for Click Chemistry.

Protocol B: Synthesis of Azido-PEG3-Phosphonate

Objective: To convert the bromide to an azide for Click Chemistry applications.

- Reaction: Dissolve **Bromo-PEG3-phosphonic acid** (1 eq) in dry DMF.
- Reagent: Add Sodium Azide (1.5 eq).
- Conditions: Stir at 60°C for 6 hours under inert atmosphere (N_2).
- Workup: Evaporate DMF under reduced pressure. Redissolve in water and extract with Ethyl Acetate (if the acid form is protected) or purify via C18 Reverse Phase HPLC (if free acid).
- Yield: Typically >90% conversion.

Visualizations

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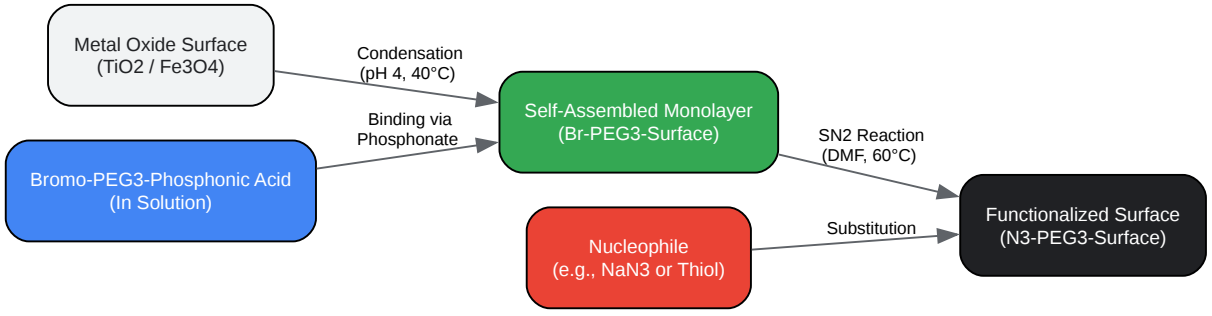
Diagram 1: Surface Functionalization Workflow

This diagram illustrates the anchoring of the phosphonate to a metal oxide surface and the subsequent displacement of the bromide.



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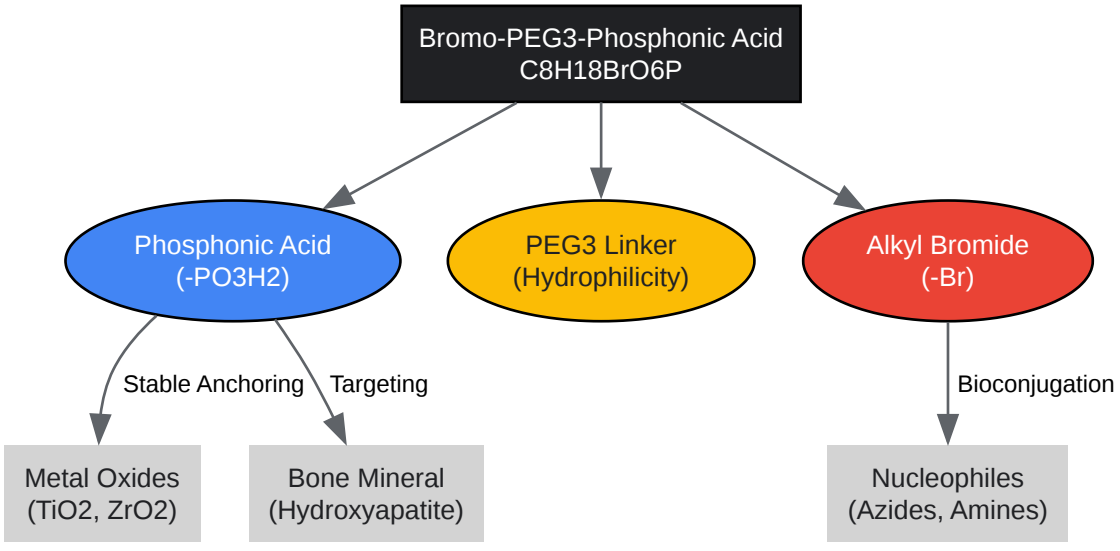
Caption: Step-wise functionalization of metal oxide surfaces using **Bromo-PEG3-phosphonic acid**.

Diagram 2: Chemical Structure & Reactivity Map

This diagram highlights the functional zones of the molecule.



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Caption: Functional decomposition of **Bromo-PEG3-phosphonic acid** illustrating its dual-reactivity profile.

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